

Disperse Yellow 9 chemical structure and properties

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Compound of Interest

Compound Name: Disperse yellow 9

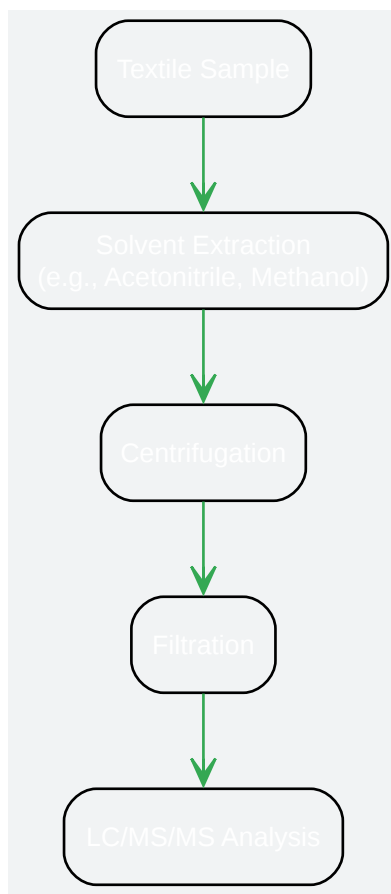
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Chemical Structure and Identification

Disperse Yellow 9, also known by its Colour Index name C.I. 10375, is chemically identified as N-(2,4-Dinitrophenyl)-1,4-phenylenediamine.[1][3] Its structure consists of a p-phenylenediamine moiety bonded to a 2,4-dinitrophenyl group.

Diagram of the Chemical Structure of **Disperse Yellow 9**



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References

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- 3. Disperse Yellow 9 analytical standard 6373-73-5 [sigmaaldrich.com]
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